

# Application Notes: High-Precision Acid-Base Titration Using Bromocresol Purple Indicator

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## Compound of Interest

Compound Name: Bromocresol purple (sodium salt)

Cat. No.: B10822990

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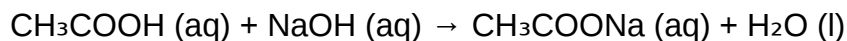
## Introduction

Acid-base titrations are a fundamental analytical technique for determining the concentration of an unknown acidic or basic solution. The choice of indicator is paramount for achieving accurate and reproducible results. Bromocresol purple is a sulfonephthalein pH indicator with a distinct color transition from yellow in acidic conditions to purple in basic conditions, occurring within a pH range of 5.2 to 6.8.<sup>[1]</sup> This sharp color change makes it an excellent choice for the titration of weak acids with strong bases, where the equivalence point lies within this pH range. These application notes provide a comprehensive protocol for the use of Bromocresol purple in the titration of a weak acid (acetic acid) with a strong base (sodium hydroxide), a common application in quality control and analytical laboratories.

## Principle of the Method

The titration process involves the gradual addition of a titrant, a solution of known concentration (in this case, sodium hydroxide), to a known volume of an analyte, a solution of unknown concentration (acetic acid). The reaction proceeds until the analyte is completely neutralized by the titrant. The equivalence point is the point at which the moles of the titrant added are stoichiometrically equal to the moles of the analyte initially present. The endpoint of the titration is the point at which the indicator changes color. A well-chosen indicator, such as Bromocresol purple for this specific titration, will have its color change occur very close to the equivalence point.

The underlying chemical reaction for the titration of acetic acid with sodium hydroxide is:



At the equivalence point, all the acetic acid has been converted to its conjugate base, acetate. The presence of the acetate ion makes the solution slightly basic. Bromocresol purple, with its transition range of pH 5.2-6.8, provides a clear visual indication of this shift to a slightly basic environment.

## Data Presentation

The following tables summarize the quantitative data for the preparation of the necessary solutions and a sample titration of acetic acid with sodium hydroxide using Bromocresol purple indicator.

Table 1: Solution Preparation

Reagent	Molarity/Concentration	Preparation Instructions
Sodium Hydroxide (NaOH) Titrant	0.1 M	Dissolve 4.0 g of NaOH pellets in deionized water to make a final volume of 1 L. Standardize against a primary standard such as potassium hydrogen phthalate (KHP).
Acetic Acid (CH <sub>3</sub> COOH) Analyte	Unknown (approx. 0.1 M)	Prepare by diluting a concentrated acetic acid solution or use a commercially available solution.
Bromocresol Purple Indicator	0.04% (w/v)	Dissolve 0.04 g of Bromocresol purple powder in 100 mL of 20% ethanol in water.

Table 2: Sample Titration Data

Trial	Volume of Acetic Acid (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of NaOH Used (mL)
1	25.00	0.50	24.80	24.30
2	25.00	0.20	24.55	24.35
3	25.00	1.00	25.32	24.32
Average	24.32			

Table 3: Calculation of Acetic Acid Concentration

Parameter	Value
Average Volume of NaOH Used	24.32 mL
Molarity of NaOH	0.100 M
Moles of NaOH Used	0.002432 mol
Moles of Acetic Acid	0.002432 mol
Volume of Acetic Acid	25.00 mL
Calculated Molarity of Acetic Acid	0.0973 M

## Experimental Protocols

### Preparation of 0.04% Bromocresol Purple Indicator Solution

- Weigh 0.04 g of Bromocresol purple powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 20 mL of 95% ethanol and swirl to dissolve the powder.
- Once dissolved, add deionized water to the 100 mL mark.

- Stopper the flask and invert several times to ensure thorough mixing.
- Store the solution in a labeled, airtight container.

## Titration of Acetic Acid with Sodium Hydroxide

- Preparation of the Analyte:
  - Pipette 25.00 mL of the unknown acetic acid solution into a 250 mL Erlenmeyer flask.
  - Add approximately 50 mL of deionized water to ensure the pH electrode (if used) is submerged and to better visualize the color change.
  - Add 3-4 drops of the 0.04% Bromocresol purple indicator solution to the flask. The solution should turn yellow.
- Preparation of the Burette:
  - Rinse a 50 mL burette with a small amount of the standardized 0.1 M NaOH solution.
  - Fill the burette with the 0.1 M NaOH solution, ensuring the tip is free of air bubbles.
  - Record the initial volume of the NaOH solution in the burette to two decimal places.
- Titration Process:
  - Place the Erlenmeyer flask containing the acetic acid and indicator under the burette on a white tile to easily observe the color change.
  - Begin adding the NaOH titrant to the acetic acid solution while continuously swirling the flask.
  - As the endpoint is approached, the purple color will begin to persist for longer periods where the NaOH is added. At this point, add the NaOH drop by drop.
  - The endpoint is reached when the addition of a single drop of NaOH causes the entire solution to change from yellow to a distinct purple that persists for at least 30 seconds.
  - Record the final volume of the NaOH solution in the burette to two decimal places.

- Data Analysis:
  - Calculate the volume of NaOH used by subtracting the initial burette reading from the final burette reading.
  - Repeat the titration at least two more times to ensure precision. The volumes of NaOH used should agree within  $\pm 0.1$  mL.
  - Calculate the average volume of NaOH used from the replicate titrations.

## Calculation of the Molarity of Acetic Acid

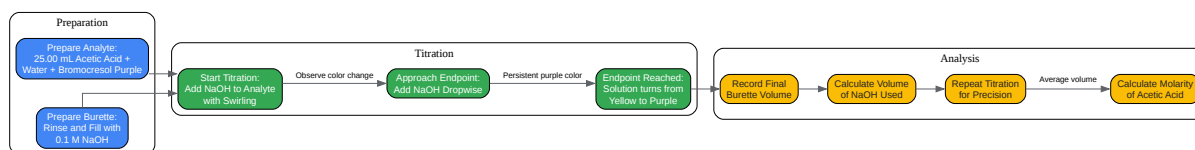
The molarity of the acetic acid solution can be calculated using the following formula, based on the 1:1 stoichiometry of the reaction:

$$M_{\text{acid}} \times V_{\text{acid}} = M_{\text{base}} \times V_{\text{base}}$$

Where:

- $M_{\text{acid}}$  = Molarity of the acetic acid solution (mol/L)
- $V_{\text{acid}}$  = Volume of the acetic acid solution used (L)
- $M_{\text{base}}$  = Molarity of the NaOH solution (mol/L)
- $V_{\text{base}}$  = Average volume of the NaOH solution used (L)

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## References

- 1. drcarman.info [drcarman.info]
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